

Essential Safety and Logistical Information for Handling SNX-0723

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Compound of Interest

Compound Name: SNX-0723

Cat. No.: B12424794

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **SNX-0723**, a potent HSP90 inhibitor. Adherence to these guidelines is critical to ensure a safe laboratory environment and proper management of this chemical compound.

Summary of Quantitative Data

The following table summarizes key quantitative data for **SNX-0723**, facilitating easy reference and comparison.

Property	Value	Source
Molecular Weight	399.46 g/mol	[1]
CAS Number	1073969-18-2	[1]
Solubility	DMSO: ≥ 2.08 mg/mL	[1]
IC50 (Hsp90)	14 nM	[1]
Ki (HsHsp90)	4.4 nM	[1] [2]
Ki (PfHsp90)	47 nM	[1] [2]
EC50 (P. berghei)	3.3 μ M	[1] [2]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **SNX-0723**, the following personal protective equipment is mandatory.

PPE Category	Item	Specifications and Remarks
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before use and change them frequently, especially after direct contact.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory to protect against splashes.
Skin and Body Protection	Laboratory coat	A full-length lab coat should be worn to protect skin and clothing.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood	Avoid inhalation of dust or aerosols. If handling large quantities or if there is a risk of aerosolization, a NIOSH-approved respirator may be necessary.

Operational Plans: Handling and Storage

Handling:

- **Engineering Controls:** Handle **SNX-0723** in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.
- **Safe Handling Practices:** Avoid direct contact with the skin, eyes, and clothing. Do not breathe dust or vapor. Wash hands thoroughly after handling.

Storage:

- Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Protect from light.
- Temperature: For long-term storage, refer to the manufacturer's recommendations, which may include refrigeration or freezing.

Emergency Procedures

In the event of an emergency, follow these procedures immediately.

Emergency Situation	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	In case of contact, immediately wash skin with soap and copious amounts of water. Remove contaminated clothing and wash before reuse. Seek medical attention if irritation develops.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Wash out mouth with water provided the person is conscious. Call a physician.

Disposal Plan

Dispose of **SNX-0723** and contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

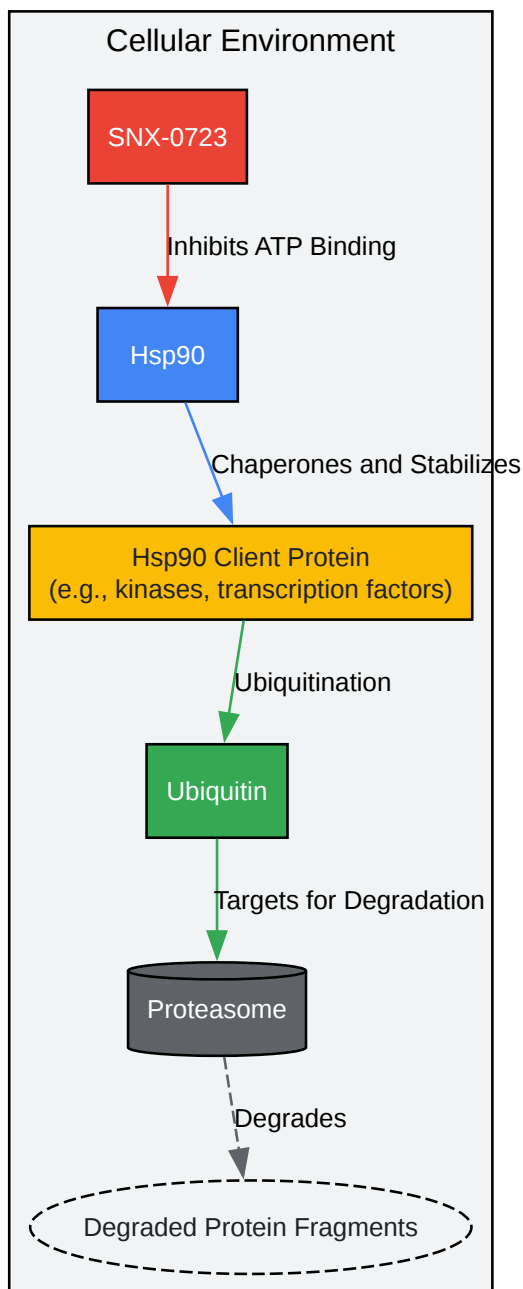
- Chemical Waste: Unused **SNX-0723** should be disposed of as hazardous chemical waste. Do not allow it to enter the sewer system.

- Contaminated Materials: All materials that have come into contact with **SNX-0723**, such as gloves, pipette tips, and empty containers, should be considered contaminated and disposed of as hazardous waste.

Signaling Pathway and Experimental Workflow

SNX-0723 is a potent inhibitor of Heat Shock Protein 90 (Hsp90). Hsp90 is a molecular chaperone that plays a critical role in the conformational maturation and stability of a wide range of "client" proteins, many of which are involved in signal transduction and cell cycle regulation. Inhibition of Hsp90 leads to the proteasomal degradation of these client proteins.

SNX-0723 Mediated Inhibition of Hsp90 and Client Protein Degradation

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Caption: **SNX-0723** inhibits Hsp90, leading to the ubiquitination and subsequent proteasomal degradation of Hsp90 client proteins.

This procedural guidance is intended to supplement, not replace, comprehensive safety training and institutional protocols. Always consult the complete Safety Data Sheet (SDS) for **SNX-0723** and follow your institution's specific safety guidelines.

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References

- 1. medchemexpress.com [medchemexpress.com]
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